

In-Depth Technical Guide: LRGILS-NH2 TFA

Molecular Weight and Formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LRGILS-NH2 TFA

Cat. No.: B10783012

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This technical guide provides a detailed breakdown of the molecular weight and chemical formula for the peptide **LRGILS-NH2 TFA**, a compound relevant to researchers and professionals in drug development and scientific research.

Summary of Molecular Properties

The peptide LRGILS-NH2, when synthesized and purified, is often isolated as a salt with Trifluoroacetic acid (TFA), which is commonly used in peptide chemistry. The addition of the TFA counter-ion contributes to the overall molecular weight and chemical formula of the final product.

Component	Chemical Formula	Molecular Weight (g/mol)
LRGILS-NH2 Peptide	C29H56N10O7[1][2][3]	656.83[1][2]
Trifluoroacetic Acid (TFA)	C2HF3O2[4][5][6]	114.02[4][5][6][7][8]
LRGILS-NH2 TFA	C31H57F3N10O9	770.85

Note: The final molecular weight is the sum of the peptide and TFA molecular weights. The chemical formula is the combination of the atoms from both molecules.

Component Analysis

LRGILS-NH2 Peptide: This is a hexapeptide with the amino acid sequence Leucine-Arginine-Glycine-Isoleucine-Leucine-Serine. The "-NH2" indicates that the C-terminus is amidated.

Trifluoroacetic Acid (TFA): A strong acid with the formula CF_3COOH , it is frequently used as a counter-ion in the purification of synthetic peptides by high-performance liquid chromatography (HPLC).[9] Its presence is a result of the purification process and helps to stabilize the peptide.

Experimental Protocols

Determination of the molecular weight and formula of **LRGILS-NH2 TFA** is typically achieved through a combination of theoretical calculations and experimental verification.

Theoretical Calculation:

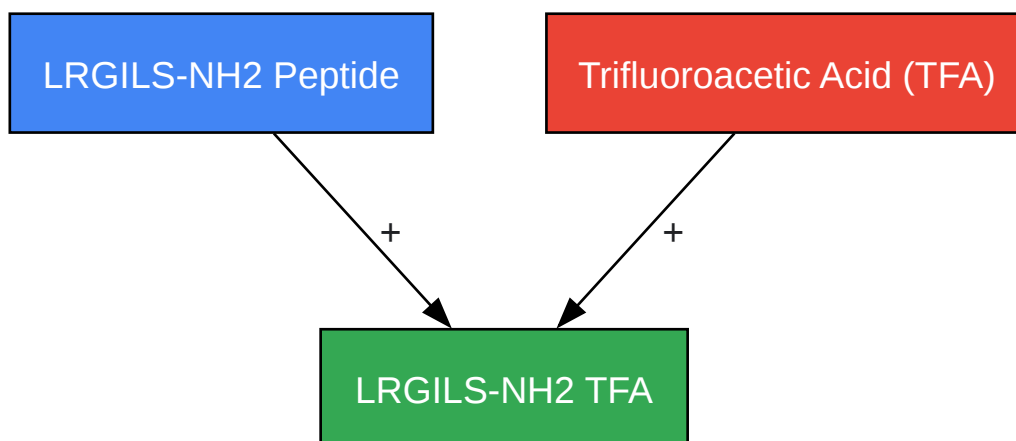
- **Peptide Molecular Weight:** The molecular weight of the LRGILS-NH2 peptide is calculated by summing the residue masses of its constituent amino acids (Leucine, Arginine, Glycine, Isoleucine, Leucine, Serine) and accounting for the loss of water molecules during peptide bond formation, plus the mass of the C-terminal amide group.
- **TFA Molecular Weight:** The molecular weight of Trifluoroacetic acid ($\text{C}_2\text{HF}_3\text{O}_2$) is calculated from the atomic weights of its constituent atoms.
- **Combined Molecular Weight:** The molecular weight of the final salt form, **LRGILS-NH2 TFA**, is the sum of the molecular weights of the peptide and the TFA counter-ion.

Experimental Verification:

- **Mass Spectrometry (MS):** This is the primary experimental method for determining the molecular weight of peptides. High-resolution mass spectrometry can provide a highly accurate mass measurement that can be used to confirm the elemental composition and thus the chemical formula. The peptide is ionized, and the mass-to-charge ratio (m/z) of the resulting ions is measured. The observed molecular weight should correspond to the calculated mass of the protonated peptide in complex with the TFA counter-ion.

Logical Relationship Diagram

The following diagram illustrates the components that constitute the final **LRGILS-NH2 TFA** product.



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Caption: Composition of **LRGILS-NH2 TFA** from its constituent peptide and acid.

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- To cite this document: BenchChem. [In-Depth Technical Guide: LRGILS-NH2 TFA Molecular Weight and Formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10783012#lrgils-nh2-tfa-molecular-weight-and-formula]

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